

Proquinazid: A Technical Overview of its Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Proquinazid

Cat. No.: B071954

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a concise summary of the core chemical properties of **Proquinazid**, a quinazolinone fungicide. The information is presented to be a quick reference for scientific professionals.

Chemical Identity and Properties

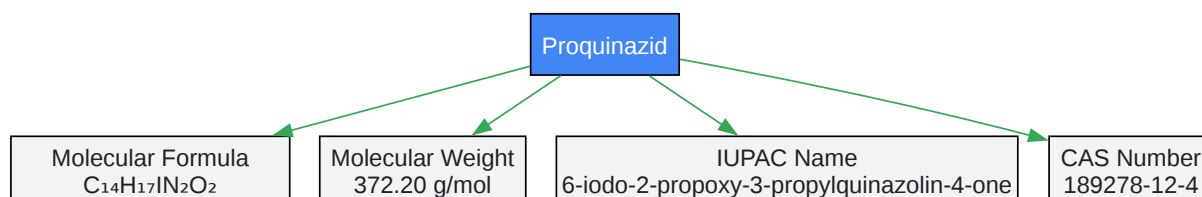
Proquinazid is an organic compound used as a fungicide.^{[1][2]} Its chemical structure is characterized by a quinazolin-4-one core substituted with iodo, propoxy, and propyl groups.^[1]

A summary of its key chemical identifiers and properties is provided in the table below.

Identifier	Value	Source
Molecular Formula	C ₁₄ H ₁₇ IN ₂ O ₂	^{[1][2][3][4][5][6][7][8][9]}
Molecular Weight	372.20 g/mol	^{[1][3][7]}
IUPAC Name	6-iodo-2-propoxy-3-propylquinazolin-4-one	^{[1][6][9]}
CAS Number	189278-12-4	^{[3][6][7]}

Chemical Structure and Information Flow

The following diagram illustrates the relationship between the different chemical identifiers for **Proquinazid**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Proquinazid | C14H17IN2O2 | CID 11057771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Proquinazid - Wikipedia [nl.wikipedia.org]
- 3. Proquinazid | SIELC Technologies [sielc.com]
- 4. merckindex.rsc.org [merckindex.rsc.org]
- 5. Proquinazid | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
- 6. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 7. Proquinazid | CAS 189278-12-4 | LGC Standards [lgcstandards.com]
- 8. GSRS [precision.fda.gov]
- 9. Proquinazid (Ref: DPX KQ926) [sitem.herts.ac.uk]
- To cite this document: BenchChem. [Proquinazid: A Technical Overview of its Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071954#molecular-formula-and-weight-of-proquinazid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com